

physical properties of 6-Aminoquinoline melting and boiling point

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Compound of Interest

Compound Name: 6-Aminoquinoline

Cat. No.: B144246

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An In-depth Technical Guide to the Physical Properties of **6-Aminoquinoline**: Melting and Boiling Point

Introduction

6-Aminoquinoline is an aromatic organic compound with the chemical formula $C_9H_8N_2$. It serves as a crucial building block in medicinal chemistry and drug development, forming the core structure of various pharmacologically active agents. Its utility as an internal standard in analytical procedures, such as high-performance liquid chromatography (HPLC), and as a fluorescent derivatizing agent for biochemical detection underscores its importance in research. A thorough understanding of its physical properties, particularly its melting and boiling points, is fundamental for its synthesis, purification, and application in various scientific endeavors.

Physical Properties of 6-Aminoquinoline

The melting and boiling points are critical physical constants that provide insights into the purity and identity of a substance. For **6-Aminoquinoline**, these properties have been well-documented in the scientific literature.

Physical Property	Value	Conditions
Melting Point	115-119 °C	(lit.) [1] [2] [3]
116 °C		
Boiling Point	187 °C	at 11 mmHg
146 °C	at 0.3 mmHg (lit.)	
192-195 °C	at 14.0 mmHg	

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is essential for compound characterization. The following are generalized experimental protocols for these measurements.

Melting Point Determination

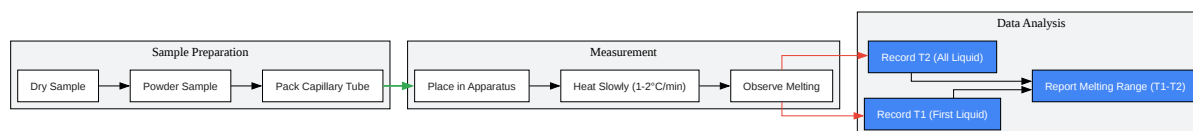
The capillary method is a widely used and straightforward technique for determining the melting point of a solid organic compound. The principle involves heating a small, powdered sample in a capillary tube at a controlled rate and observing the temperature range over which the substance transitions from a solid to a liquid. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depression and broadening of this range.

Methodology:

- **Sample Preparation:** The **6-Aminoquinoline** sample must be thoroughly dried and finely powdered.
- **Capillary Tube Packing:** A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end. The tube is then tapped gently to compact the sample to a height of 2-3 mm.

- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, often alongside a thermometer or a digital temperature probe.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, especially when approaching the expected melting point.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is reported as the melting point.

An alternative method for melting point determination is Differential Scanning Calorimetry (DSC), which measures the difference in the amount of heat required to increase the temperature of a sample and a reference.



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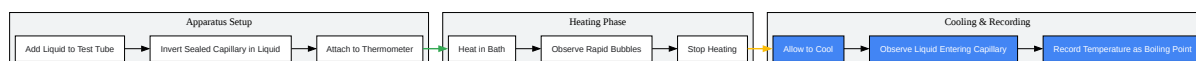
Caption: Workflow for Melting Point Determination via the Capillary Method.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This physical property is crucial for the identification and purification of liquid compounds, often determined through methods like distillation or the capillary method. It is important to note that the boiling point is pressure-dependent; a reduction in pressure lowers the boiling point.

Methodology (Micro-Boiling Point Determination):

- **Sample Preparation:** A small volume (a few milliliters) of the liquid **6-Aminoquinoline** is placed into a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., paraffin oil) or an aluminum block.
- **Heating and Observation:** The apparatus is heated gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and the liquid begins to vaporize.
- **Data Recording:** Heating is discontinued when a rapid and continuous stream of bubbles is observed. As the apparatus cools, the bubbling will slow down. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point. This occurs when the vapor pressure inside the capillary equals the atmospheric pressure.



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Caption: Workflow for Boiling Point Determination via the Micro-Capillary Method.

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References

1. 369640250 [thermofisher.com]

- 2. 6-Aminoquinoline CAS#: 580-15-4 [m.chemicalbook.com]
- 3. 6-Aminoquinoline, 98% | Fisher Scientific [fishersci.ca]
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